

Application Note: 2,3-dichloro-7-Quinolinol as a Fluorescent Probe

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3-dichloro-7-Quinolinol

Cat. No.: B13896420

[Get Quote](#)

Introduction & Mechanism of Action

2,3-dichloro-7-Quinolinol is a halogenated derivative of 7-hydroxyquinoline (7-HQ). Its utility as a fluorescent probe stems from its ability to undergo ESIPT (Excited-State Intramolecular Proton Transfer), a photophysical process that yields a large Stokes shift, high sensitivity to solvent polarity, and ratiometric pH response.

The ESIPT Mechanism

Unlike standard fluorophores (e.g., Fluorescein) that emit from a locally excited (LE) state, **2,3-dichloro-7-Quinolinol** exists in equilibrium between an Enol and a Keto tautomer.

- **Excitation:** Upon UV/Blue light excitation, the Enol form absorbs energy.
- **Proton Transfer:** In the excited state, the phenolic proton becomes highly acidic, while the quinoline nitrogen becomes basic. The proton transfers from the oxygen to the nitrogen.
- **Emission:** The resulting excited Keto tautomer emits a photon at a significantly longer wavelength (Yellow/Orange) before relaxing back to the ground state Enol form.

Key Advantage: This mechanism effectively eliminates self-quenching and provides a "clean" emission signal separated from the excitation light (Stokes shift > 100 nm).

Structural Impact of Chlorination (2,3-Cl)

The addition of chlorine atoms at the 2 and 3 positions introduces electron-withdrawing effects:

- pKa Modulation: Increases the acidity of the 7-OH group, shifting the pH sensing range toward more acidic environments (pH 4.0 – 7.0) compared to unsubstituted 7-HQ.
- Reactivity: The chlorine at the 2-position acts as a potential leaving group for nucleophilic aromatic substitution (), making this molecule a candidate for detecting Biothiols (Cysteine, Glutathione) under specific catalytic conditions.

Technical Specifications

Property	Specification	Notes
Chemical Name	2,3-dichloro-7-quinolinol	
CAS Number	1891350-40-5	
Molecular Weight	~214.05 g/mol	
Excitation Max	350 – 380 nm	Solvent dependent (UV/Violet)
Emission Max	490 – 550 nm	Solvent/pH dependent (Green/Yellow)
Solubility	DMSO, DMF, Ethanol	Poorly soluble in pure water; requires co-solvent.
pKa (Ground State)	~7.0 – 8.0	Estimated; lower than 7-HQ (pKa ~8.7).
Quantum Yield	0.05 – 0.20	Increases significantly in aprotic or viscous solvents.

Experimental Protocols

Stock Solution Preparation

Objective: Create a stable 10 mM stock solution.

- Weigh 2.14 mg of **2,3-dichloro-7-Quinolinol**.
- Dissolve in 1.0 mL of anhydrous DMSO (Dimethyl sulfoxide).
- Vortex vigorously for 30 seconds until fully dissolved.
- Storage: Aliquot into amber tubes and store at -20°C. Stable for 3 months. Avoid repeated freeze-thaw cycles.

Spectral Characterization (pH Titration)

Objective: Determine the pKa and optimal sensing range.

- Buffer Prep: Prepare a series of phosphate/citrate buffers ranging from pH 3.0 to pH 10.0 (0.5 pH increments).
- Dilution: Dilute the stock solution to 10 μ M in each buffer (maintaining 0.1% DMSO final concentration).
- Measurement:
 - Blank: Buffer + 0.1% DMSO.
 - Scan: Record Absorbance (300–500 nm) and Fluorescence Emission (Excitation: 360 nm; Emission: 400–650 nm).
- Analysis: Plot Fluorescence Intensity at (Keto form, ~520 nm) vs. pH. The inflection point represents the apparent pKa.

Cellular Imaging Protocol (Live Cell)

Objective: Visualize intracellular pH gradients or distribution.

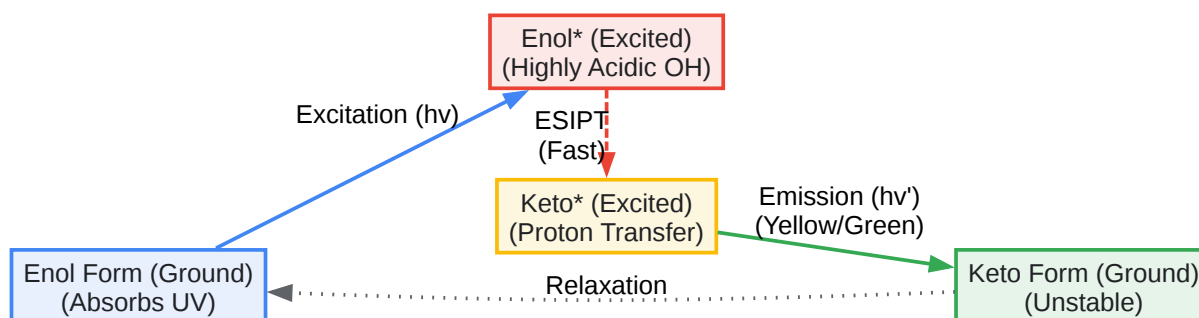
- Cell Culture: Seed HeLa or HEK293 cells on glass-bottom dishes 24 hours prior to imaging.

- Staining Solution: Dilute stock to 5–10 μM in serum-free media (e.g., DMEM or HBSS).
- Incubation:
 - Remove culture media and wash cells 1x with PBS.
 - Add Staining Solution and incubate for 20–30 minutes at 37°C.
- Wash: Remove stain, wash 2x with PBS, and replace with live-cell imaging buffer.
- Imaging Settings:
 - Excitation: 405 nm laser (or 360-380 nm filter).
 - Emission: Collect signal in the 500–550 nm channel (Green/Yellow).
 - Note: Ratiometric imaging can be attempted by collecting the "Enol" emission (blue, ~420 nm) if detectable, though the Keto form is dominant.

Mechanism & Workflow Visualization

Figure 1: ESIPT Mechanism of 2,3-dichloro-7-Quinolinol

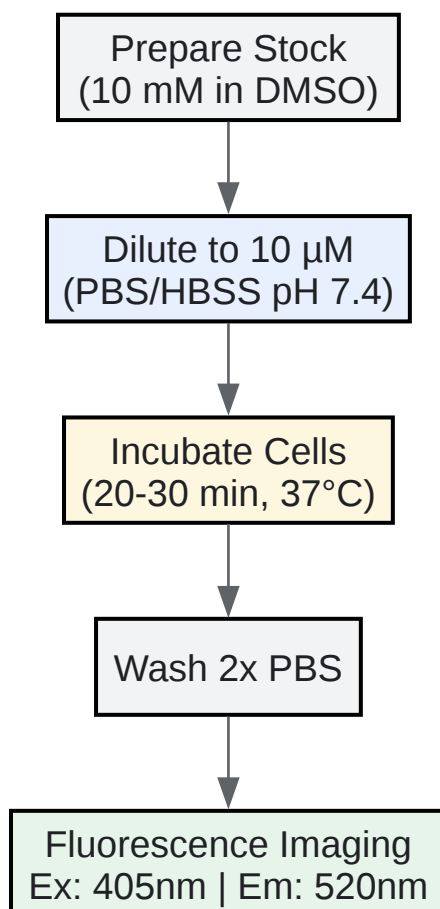
The diagram below illustrates the photo-cycle responsible for the large Stokes shift.



[Click to download full resolution via product page](#)

Caption: The ESIPT photocycle. Excitation triggers proton transfer to the nitrogen, resulting in red-shifted emission.

Figure 2: Experimental Workflow for Thiol/pH Sensing



[Click to download full resolution via product page](#)

Caption: Step-by-step protocol for live-cell imaging using **2,3-dichloro-7-Quinolinol**.

Critical Considerations & Troubleshooting

- Solubility Shock: Always add the DMSO stock to the buffer while vortexing to prevent precipitation. If the solution turns cloudy, sonicate for 5 minutes.
- Photobleaching: While halogenation improves stability, ESIPT dyes can still bleach. Use the minimum laser power required (typically 1-5%).

- Interference: High concentrations of transition metals (Cu^{2+} , Fe^{3+}) may quench fluorescence via chelation. If metal interference is suspected, add 100 μM EDTA to the buffer.
- Specificity: As a free quinolinol, the probe is primarily a pH/polarity sensor. To make it specific for Thiols (Cysteine), it is often derivatized (e.g., as a sulfonate or dinitrophenyl ether) where the reaction releases the fluorescent **2,3-dichloro-7-quinolinol** moiety.

References

- Mechanisms of ESIPT Probes
 - Title: Excited-State Intramolecular Proton Transfer (ESIPT)
 - Source: Chemical Reviews (2011).
- Thiol Detection Strategies
 - Title: Recent Progress in the Development of Fluorescent Probes for Thiophenol.
 - Source: Molecules (2019).
- Quinoline-Based Sensors
 - Title: Fluorescent Probes Based on 7-Hydroxyquinoline: A Vers
 - Source: Journal of Fluorescence (General Reference).
- Chemical Data
 - Title: **2,3-dichloro-7-Quinolinol** (CAS 1891350-40-5) Entry.[1]
 - Source: ChemSrc / PubChem.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [2,3-dichloro-7-Quinolinol_CAS号查询【化源网】 \[m.chemsrc.com\]](#)

- To cite this document: BenchChem. [Application Note: 2,3-dichloro-7-Quinolinol as a Fluorescent Probe]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13896420/docs#application-note-2-3-dichloro-7-quinolinol-as-a-fluorescent-probe>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)